

O-Decylhydroxylamine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **O-Decylhydroxylamine**

Cat. No.: **B3381999**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). **O-Decylhydroxylamine** is a chemical substance that requires careful handling by trained professionals. Users should always consult the official SDS provided by their supplier and conduct a thorough risk assessment before use. The information contained herein is based on publicly available data and may not be exhaustive.

Introduction

O-Decylhydroxylamine (CAS No. 29812-79-1) is an organic compound with the molecular formula $C_{10}H_{23}NO$.^{[1][2][3]} It belongs to the class of O-alkylhydroxylamines, which are utilized as nucleophiles and reagents in various organic synthesis applications.^[4] The presence of a long decyl chain gives it amphiphilic properties, influencing its solubility and reactivity, particularly in hydrophobic environments.^[4] This guide provides a summary of the available safety and handling information for **O-Decylhydroxylamine** to promote its safe use in a laboratory setting.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **O-Decylhydroxylamine** is presented in Table 1. This data is essential for the safe design of experiments and for appropriate storage.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₃ NO	[1] [2] [3]
Molecular Weight	173.30 g/mol	[1] [3]
CAS Number	29812-79-1	[1] [2] [3]
Boiling Point	120 °C at 15 Torr	[5]
Density	0.850 ± 0.06 g/cm ³ (Predicted)	[5]
pKa	4.96 ± 0.70 (Predicted)	[5]
Storage Temperature	2-8°C, sealed in a dry environment	[1]

Hazard Identification and Classification

While a complete, official Safety Data Sheet (SDS) with harmonized GHS classification for **O-Decylhydroxylamine** is not readily available in the public domain, some suppliers indicate its potential hazards. It is crucial to treat this substance with caution. One supplier has indicated the GHS07 pictogram, with the signal word "Warning".[\[6\]](#)

Based on information for similar compounds and general chemical principles, the potential hazards may include:

- Skin Irritation: May cause skin irritation upon contact.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: Inhalation of vapors or mists may cause respiratory tract irritation.
- Flammability: While not definitively classified, the flash point of related compounds suggests it may be combustible.

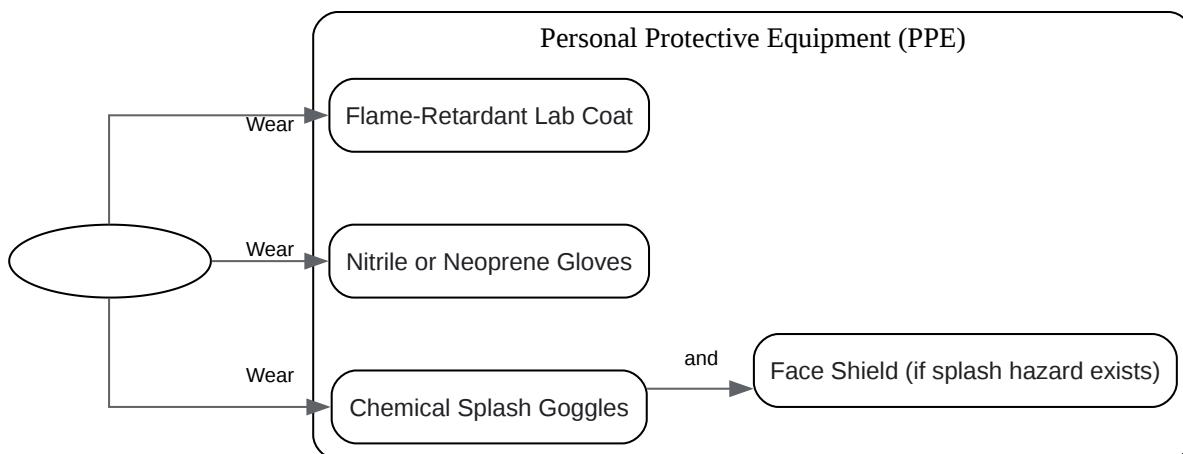
Note: The lack of comprehensive toxicity data, such as LD50 and LC50 values, necessitates a conservative approach to handling, assuming the substance is potentially hazardous upon ingestion, inhalation, and dermal contact.

Experimental Protocols: Safe Handling Procedures

The following are recommended best-practice procedures for handling **O-Decylhydroxylamine** in a research setting. These are general guidelines and should be adapted to specific experimental conditions and institutional safety protocols.

Personal Protective Equipment (PPE)

A diagram illustrating the recommended Personal Protective Equipment (PPE) is provided below.



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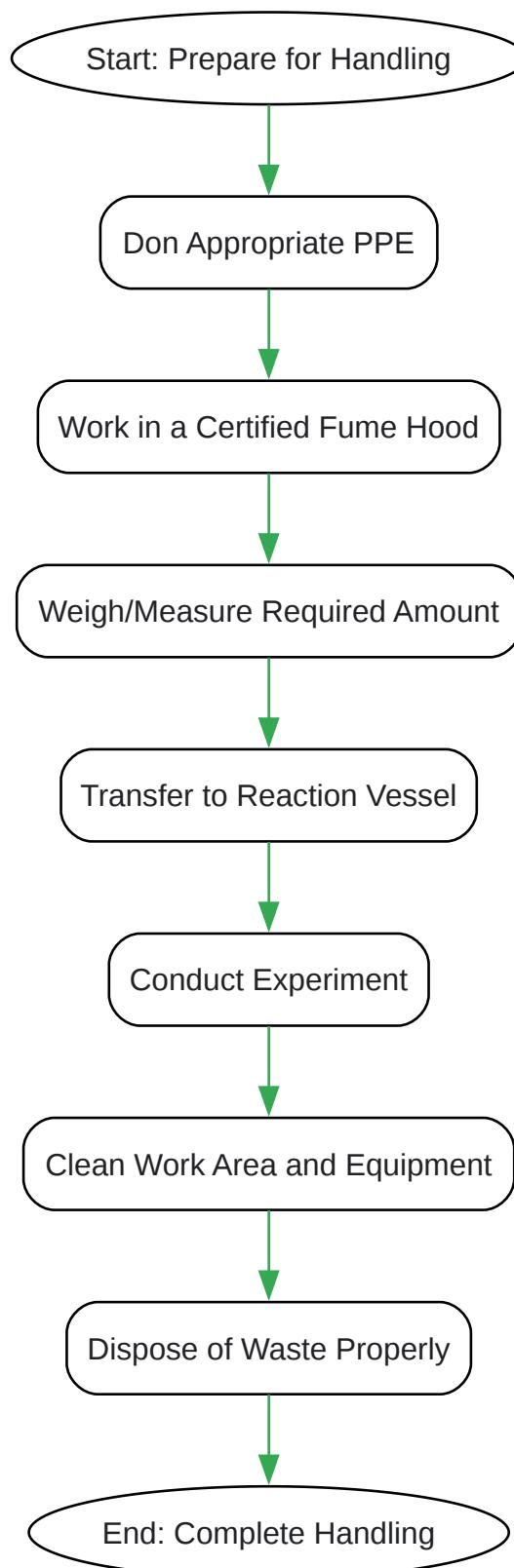
Caption: Recommended Personal Protective Equipment for handling **O-Decylhydroxylamine**.

Engineering Controls

- Fume Hood: All handling of **O-Decylhydroxylamine**, including weighing, transferring, and use in reactions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.

General Handling Workflow

The following diagram outlines a general workflow for the safe handling of **O-Decylhydroxylamine**.



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Caption: A generalized workflow for the safe handling of **O-Decylhydroxylamine**.

Storage and Disposal

Storage

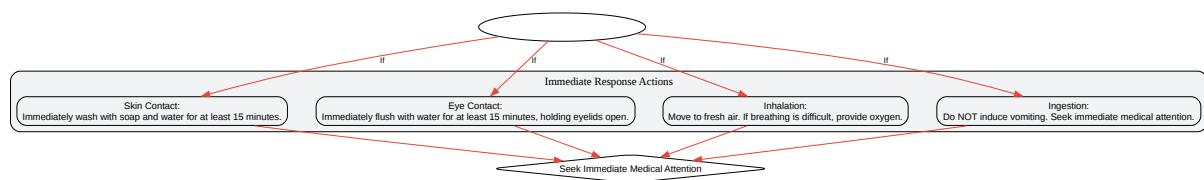
- Store **O-Decylhydroxylamine** in a tightly sealed container in a cool, dry, and well-ventilated area.^[1]
- Recommended storage temperature is between 2-8°C.^[1]
- Store away from incompatible materials such as strong oxidizing agents and strong acids. The hydroxylamine moiety is nucleophilic and can react with electrophiles.^[4]

Disposal

- Dispose of waste **O-Decylhydroxylamine** and contaminated materials in accordance with all applicable federal, state, and local regulations.
- Do not dispose of down the drain or in general waste.
- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Emergency Procedures

A logical relationship diagram for responding to an accidental exposure is provided below.



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Caption: Logical flow for emergency response to accidental exposure.

Incompatible Materials

Based on the chemical properties of O-alkylhydroxylamines, the following materials are potentially incompatible with **O-Decylhydroxylamine**:

- Strong Oxidizing Agents: Can lead to vigorous or explosive reactions.
- Strong Acids: Can cause exothermic reactions.
- Aldehydes and Ketones: **O-Decylhydroxylamine** can react with aldehydes and ketones to form oximes.^[4]

Conclusion

O-Decylhydroxylamine is a valuable reagent in chemical synthesis. However, due to the limited availability of comprehensive safety data, it must be handled with a high degree of caution. Researchers, scientists, and drug development professionals should adhere to the best practices outlined in this guide, consult the SDS provided by their supplier, and perform a thorough risk assessment before commencing any work with this compound. The use of appropriate personal protective equipment, engineering controls, and adherence to safe work practices are paramount to ensuring a safe laboratory environment.

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